

## A Researcher's Guide to Certified Reference Materials for Monohexyl Phthalate Analysis

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For researchers, scientists, and professionals in drug development, the accurate quantification of **Monohexyl Phthalate** (MHP) is critical for toxicological studies, environmental monitoring, and quality control of consumer products. The reliability of these measurements heavily depends on the quality of the certified reference materials (CRMs) used for instrument calibration and method validation. This guide provides a comparison of commercially available CRMs for MHP analysis, supported by experimental data and detailed analytical protocols.

## Comparison of Monohexyl Phthalate Certified Reference Materials

Several reputable suppliers offer CRMs for MHP. This section compares offerings from AccuStandard, LGC Standards, and Sigma-Aldrich (TraceCERT), focusing on their certification and available data.



Feature	AccuStandard	LGC Standards	Sigma-Aldrich (TraceCERT)
Product Number	ALR-175S-CN[1][2]	DRE-C16173000[3]	(Product number not specified for MHP, but available for other phthalates)
Concentration	100 μg/mL in Acetonitrile[1][2]	Neat or in solution[3]	Neat or in solution
Certification	ISO 17034 Certified Reference Material[2]	Produced under ISO 17034 accreditation[3]	Produced and certified in accordance with ISO/IEC 17025 and ISO 17034
Traceability	To NIST	Information not readily available	Traceable to primary material from an NMI (e.g., NIST)
Certificate of Analysis	Available upon request[4]	Available on the product page[3]	Available for download on the product page
Reported Purity/Uncertainty	Information typically provided on CoA	Example CoA for a similar product shows certified value and expanded uncertainty[5]	Example CoA for a similar product shows certified value (mass fraction) and expanded uncertainty[6]
Published Performance Data	Not readily available in application notes	Not readily available in application notes	An application note for a similar phthalate CRM demonstrates use in a validated method[7]

# Experimental Protocol: Quantification of Monohexyl Phthalate in Human Urine by UHPLC-MS/MS



A sensitive and precise method for the quantification of **Monohexyl Phthalate** in human urine has been developed and validated using an Agilent UHPLC-MS/MS system.[8] This protocol provides a robust workflow for researchers analyzing MHP in biological matrices.

#### **Sample Preparation**

Human urine samples are prepared by a simple dilution with acetonitrile (ACN).[8]

### **UHPLC-MS/MS** Analysis

- Instrumentation: Agilent 1290 Infinity III LC system coupled with an Agilent 6475 triple quadrupole LC/MS (LC/TQ).[8]
- Chromatographic Separation: An Agilent InfinityLab Poroshell HPH-C18 column is used for the separation of MHP from matrix interferences.[8]
- Mass Spectrometry Detection: The analysis is performed in multiple reaction monitoring (MRM) mode. The quantifier ion transition for MHP is m/z 251.1 → 148.9.[8]

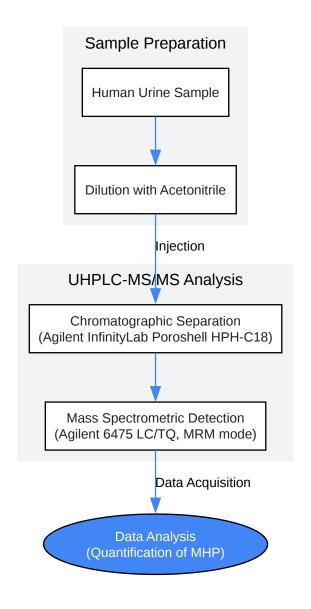
#### **Method Performance**

- Linearity: The method demonstrated excellent linearity with a correlation coefficient (R²) of ≥
  0.99 over a concentration range of 0.02 to 100 ng/mL.[8]
- Limit of Detection (LOD): The instrument LOD was determined to be 0.02 ng/mL for the quantifier ion.[8]
- Precision: The method precision was evaluated through the relative standard deviation of recovery (RSDr) from replicate analyses of prespiked quality control samples. The RSDr was found to be 2.1%, indicating high repeatability.[8]

## Visualizing the Workflow

To better understand the analytical process, the following diagrams illustrate the key steps.

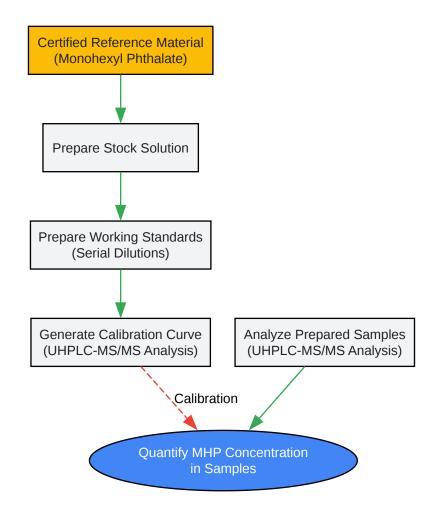




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Caption: Experimental workflow for **Monohexyl Phthalate** analysis.





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Caption: Logical relationship for quantitative analysis using CRMs.

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